

6-Methylpyrimidin-4-amine: A Technical Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name: 6-Methylpyrimidin-4-amine

Cat. No.: B1348821

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This technical guide provides a comprehensive overview of the safety, hazards, and Globally Harmonized System (GHS) information for **6-Methylpyrimidin-4-amine** (CAS No: 3435-28-7). The information is intended for researchers, scientists, and professionals in drug development who may handle this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **6-Methylpyrimidin-4-amine** is presented below. This data is essential for understanding the compound's behavior and for safe handling and storage.


Property	Value	Source
Molecular Formula	C ₅ H ₇ N ₃	PubChem[1]
Molecular Weight	109.13 g/mol	PubChem[1]
IUPAC Name	6-methylpyrimidin-4-amine	PubChem[1]
CAS Number	3435-28-7	PubChem[1]
Appearance	Solid (form not specified)	Assumed from similar compounds
Melting Point	> 300 °C / 572 °F (for a similar compound 2-Amino-4-hydroxy-6-methylpyrimidine)	[2]
Solubility	Insoluble in water (for a similar compound 2-Amino-4-hydroxy-6-methylpyrimidine)	[2]

GHS Hazard Classification

The GHS classification for **6-Methylpyrimidin-4-amine**, as aggregated from notifications to the ECHA C&L Inventory, indicates several potential hazards.[1]

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3

GHS Pictogram:

 alt text

Signal Word:Warning[1]

Hazard and Precautionary Statements

Detailed GHS hazard (H) and precautionary (P) statements provide specific information on the nature of the hazards and the recommended safety measures.

Code	Statement
H302	Harmful if swallowed.[1]
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H335	May cause respiratory irritation.[1]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/ eye protection/ face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.

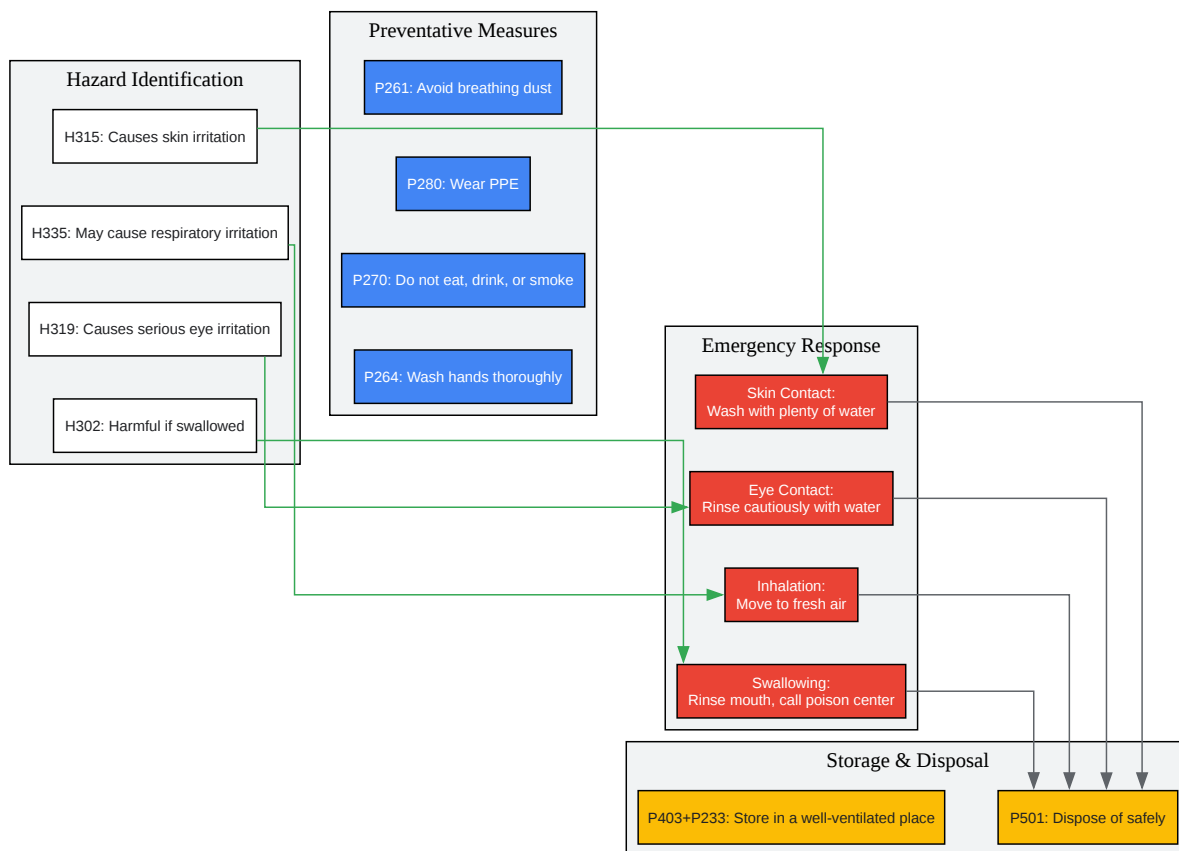
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **6-Methylpyrimidin-4-amine** are not readily available in the public domain. Researchers should refer to established OECD guidelines for chemical safety testing when designing studies to evaluate the specific toxicological profile of this compound.

Hazard and Response Workflow

The following diagram illustrates the logical workflow for identifying, mitigating, and responding to the hazards associated with **6-Methylpyrimidin-4-amine**.



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Caption: Hazard and response workflow for **6-Methylpyrimidin-4-amine**.

Toxicological Data

Quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **6-Methylpyrimidin-4-amine**, are not specified in the readily available public safety data. The GHS classification of "Acute Toxicity, Oral, Category 4" suggests a potential for harm if ingested, but specific dose-response data is not provided.[1]

Stability and Reactivity

Information on the stability and reactivity of **6-Methylpyrimidin-4-amine** is limited. However, for a similar compound, 2-Amino-4-hydroxy-6-methylpyrimidine, it is noted to be stable under normal conditions.[2] Incompatible materials to be avoided are strong oxidizing agents.[2] Hazardous decomposition products may include irritating gases and vapors upon thermal decomposition.[2]

Disclaimer

This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Researchers and all personnel handling this chemical should consult the original SDS and follow all institutional and regulatory safety protocols.

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References

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